

GC-MS analysis method for Benzene, 1-methoxy-3-(1-methylethoxy)-

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Compound of Interest

Compound Name: *Benzene, 1-methoxy-3-(1-methylethoxy)-*

CAS No.: 51241-41-9

Cat. No.: B12669193

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Application Note: High-Precision GC-MS Analysis of **Benzene, 1-methoxy-3-(1-methylethoxy)-** (3-Isopropoxyanisole)

Introduction & Scope

Benzene, 1-methoxy-3-(1-methylethoxy)- (CAS: N/A for specific isomer in some databases, often referred to as 3-Isopropoxyanisole or 1-isopropoxy-3-methoxybenzene) is a critical regiospecific intermediate in the synthesis of Retinoic Acid Receptor (RAR) agonists and functionalized resorcinol derivatives used in neurodegenerative therapeutics.

The structural integrity of this ether—specifically the positioning of the isopropoxy and methoxy groups in the meta (1,3) arrangement—is vital for downstream pharmacological activity. Common synthetic routes, such as the Williamson ether synthesis from 3-methoxyphenol, can yield impurities including unreacted starting materials, regioisomers (if starting materials were impure), and halogenated by-products.

This protocol details a validated Gas Chromatography-Mass Spectrometry (GC-MS) method for the identification and quantitation of 3-Isopropoxyanisole. It prioritizes the separation of the 1,3-isomer from potential 1,2- or 1,4-isomers and provides a robust quantitation strategy using Selected Ion Monitoring (SIM).

Chemical Properties & Safety

Property	Value	Notes
IUPAC Name	1-methoxy-3-(propan-2-yloxy)benzene	
Formula	C ₁₀ H ₁₄ O ₂	
Molecular Weight	166.22 g/mol	
Boiling Point	~225°C (Predicted)	Based on 1,3-dimethoxybenzene (217°C)
Solubility	DCM, Ethyl Acetate, Methanol	Insoluble in water
Key Impurities	3-Methoxyphenol, 1,3-Dimethoxybenzene	Synthetic precursors/byproducts

Analytical Method Protocol

Sample Preparation

Rationale: The compound is a semi-volatile ether with moderate lipophilicity. Dichloromethane (DCM) is selected as the solvent for its high solubility capacity and low boiling point, ensuring sharp solvent peaks and minimal thermal degradation.

Step-by-Step Workflow:

- **Stock Solution (1 mg/mL):** Weigh 10.0 mg of reference standard 3-Isopropoxyanisole into a 10 mL volumetric flask. Dilute to volume with HPLC-grade Dichloromethane (DCM).
- **Internal Standard Addition:** Add Naphthalene-d8 or 1,4-Dichlorobenzene-d4 to a final concentration of 50 µg/mL. Note: Deuterated internal standards correct for injection variability and matrix effects.

- Working Standards: Prepare serial dilutions in DCM ranging from 0.5 µg/mL to 100 µg/mL.
- Filtration: Filter samples through a 0.22 µm PTFE syringe filter into amber autosampler vials to prevent particulate accumulation in the liner.

GC-MS Parameters

Instrument: Agilent 7890B GC / 5977B MSD (or equivalent).

Gas Chromatography Settings:

- Column: DB-5ms Ultra Inert (30 m × 0.25 mm × 0.25 µm).
 - Why: The 5% phenyl phase provides excellent separation of aromatic isomers based on polarity and boiling point differences.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Split/Splitless, 250°C.
 - Mode: Split 10:1 (for high concentrations) or Splitless (for trace impurity analysis).
- Oven Program:
 - Initial: 60°C for 1.0 min (Solvent focusing).
 - Ramp 1: 20°C/min to 180°C (Elution of lower boiling impurities).
 - Ramp 2: 5°C/min to 240°C (Critical resolution of isomers).
 - Final: 30°C/min to 300°C, hold 3 min (Column bake-out).

Mass Spectrometry Settings:

- Source Temp: 230°C.
- Quad Temp: 150°C.
- Transfer Line: 280°C.

- Ionization: Electron Impact (EI), 70 eV.
- Acquisition Mode: Synchronous SIM/Scan.
 - Scan: 40–350 m/z (For unknown identification).
 - SIM: Target ions for quantitation (see below).

MS Fragmentation & Target Ions

Mechanism: Alkyl aryl ethers undergo characteristic fragmentation. The isopropoxy group typically cleaves via a McLafferty-like rearrangement or simple bond fission.

- m/z 166 (Molecular Ion, M⁺): Strong parent ion, confirms MW.
- m/z 124 (M - 42): Loss of Propene (C₃H₆). This is the Base Peak for isopropyl aryl ethers. The mechanism involves the transfer of a hydrogen atom from the isopropyl group to the oxygen, releasing neutral propene and leaving a phenol radical cation.
- m/z 109 (124 - 15): Loss of a methyl group from the methoxy moiety of the resulting phenol ion.

SIM Table:

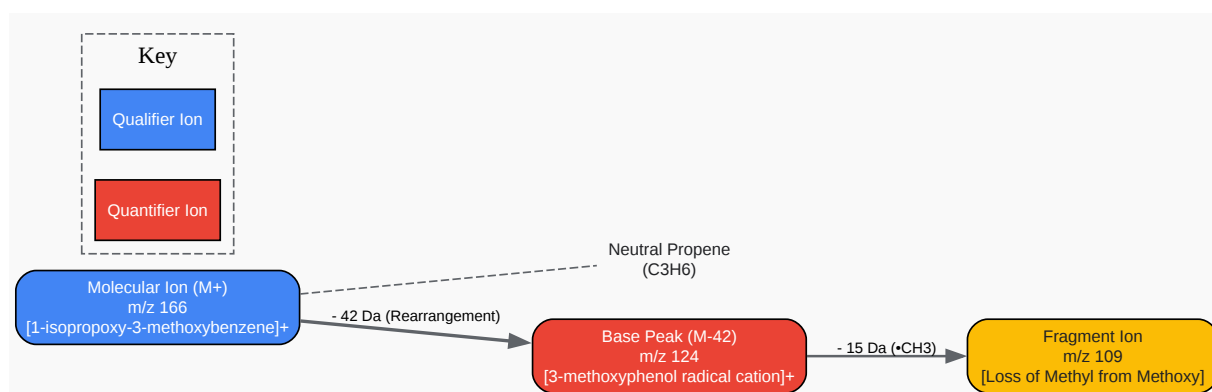
Ion Type	m/z	Dwell Time (ms)	Purpose
Quantifier	124.0	50	High abundance, specific to isopropyl ether loss
Qualifier 1	166.1	50	Molecular ion confirmation

| Qualifier 2 | 109.0 | 50 | Structural confirmation (methoxy group) |

Visualizations & Logic

Fragmentation Pathway Diagram

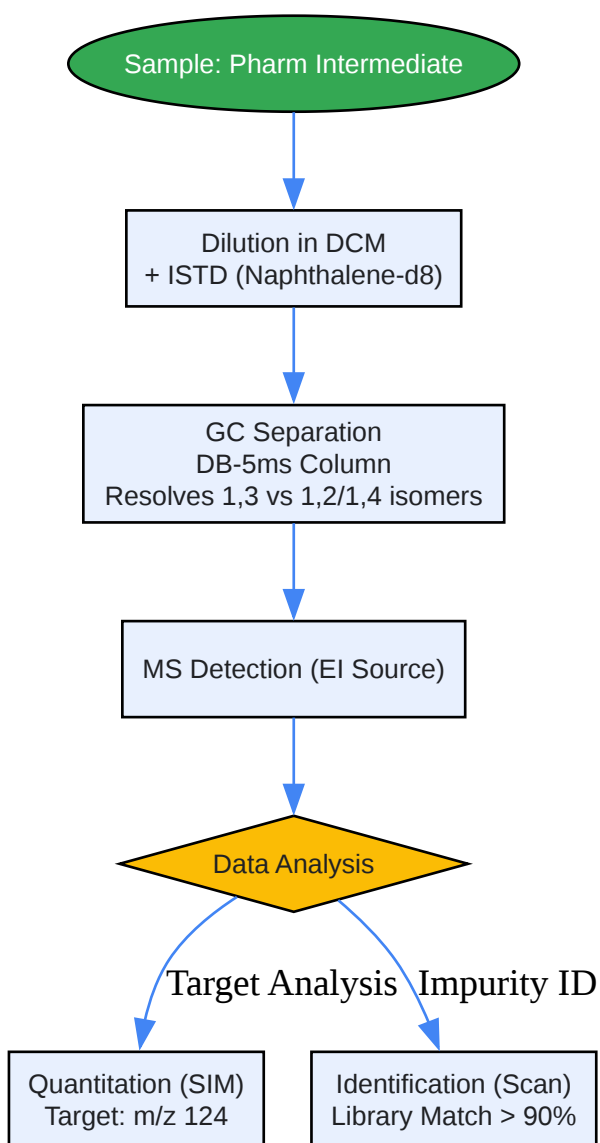
The following diagram illustrates the EI fragmentation logic used to select SIM ions.



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Caption: Proposed EI fragmentation pathway. The loss of propene (42 Da) is the dominant mechanism, making m/z 124 the optimal quantifier.

Analytical Workflow



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Caption: Operational workflow from sample extraction to dual-mode data analysis.

Validation & Troubleshooting

System Suitability Criteria:

- Resolution (R_s): > 1.5 between 3-Isopropoxyanisole and any adjacent isomer (e.g., 1,2-isomer).
- Symmetry Factor: 0.8 – 1.2.

- Sensitivity: S/N > 10 for the 0.5 µg/mL standard at m/z 124.

Troubleshooting Guide:

- Issue: Peak tailing.
 - Cause: Active sites in the liner or column.
 - Fix: Replace the inlet liner with a deactivated Ultra Inert liner; trim 10cm from the column head.
- Issue: Low abundance of m/z 166.
 - Insight: This is normal. Isopropyl ethers fragment easily. Rely on m/z 124 for quantitation, using 166 only as a qualifier.
- Issue: Co-elution with 3-methoxyphenol.
 - Fix: 3-methoxyphenol is more polar and will elute earlier on a DB-5ms column and significantly later on a DB-Wax column. If separation is poor, reduce the initial oven ramp rate.

References

- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books.
- Google Patents. (2010). Therapeutic aryl-amido-aryl compounds and their use (WO 2011/027106).
- Sigma-Aldrich (Merck). (n.d.). GC Column Selection Guide for Volatile and Semivolatile Compounds. (General reference for column selection).
- To cite this document: BenchChem. [GC-MS analysis method for Benzene, 1-methoxy-3-(1-methylethoxy)-]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12669193/docs#gc-ms-analysis-method-for-benzene-1-methoxy-3-1-methylethoxy\]](https://www.benchchem.com/product/b12669193/docs#gc-ms-analysis-method-for-benzene-1-methoxy-3-1-methylethoxy)

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